

Application Note: Synthesis & Utilization of N-(2-bromophenyl)-3-phenylprop-2-enamide

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Compound of Interest

Compound Name: *N*-(2-bromophenyl)-3-phenylprop-2-enamide

CAS No.: 71910-51-5

Cat. No.: B1269319

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Executive Summary

This technical guide details the synthesis, characterization, and application of **N-(2-bromophenyl)-3-phenylprop-2-enamide** (CAS: 71910-51-5).^[1] Also known as N-(2-bromophenyl)cinnamamide, this molecule serves as a critical "lynchpin intermediate" in the synthesis of nitrogen heterocycles, specifically 4-arylquinolin-2(1H)-ones, via palladium-catalyzed intramolecular Heck cyclization.

This protocol deviates from standard textbook descriptions by focusing on process scalability and mechanistic causality. We prioritize the Acid Chloride route over direct coupling agents (EDC/HATU) due to its superior atom economy and ease of purification on larger scales.

Chemical Profile & Properties^{[2][3][4][5][6][7][8][9][10]}

Property	Specification
IUPAC Name	(E)-N-(2-bromophenyl)-3-phenylprop-2-enamide
Common Name	N-(2-bromophenyl)cinnamamide
CAS Number	71910-51-5
Molecular Formula	C ₁₅ H ₁₂ BrNO
Molecular Weight	302.17 g/mol
Physical State	White to Off-white Crystalline Solid
Solubility	Soluble in DMSO, DMF, DCM, Acetone; Insoluble in Water
Key Functional Groups	Secondary Amide, α,β -Unsaturated System, Aryl Bromide

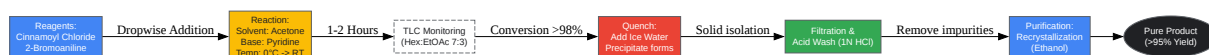
Experimental Design: Synthesis Protocol

Rationale

The synthesis employs a Schotten-Baumann type acylation using cinnamoyl chloride.

- **Why Cinnamoyl Chloride?** It provides rapid kinetics compared to carboxylic acid coupling, minimizing thermal exposure and preventing isomerization of the double bond.
- **Why Pyridine/Acetone?** Pyridine acts as a specific proton scavenger (base) and acylation catalyst. Acetone allows for homogenous mixing but facile product precipitation upon water addition, simplifying workup.

Workflow Diagram



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Figure 1: Step-by-step synthesis workflow for N-(2-bromophenyl)cinnamamide.

Detailed Protocol (Scale: 10 mmol)

Reagents:

- 2-Bromoaniline (1.72 g, 10 mmol)
- Cinnamoyl chloride (1.83 g, 11 mmol, 1.1 equiv)
- Pyridine (1.0 mL, 12 mmol, 1.2 equiv)
- Acetone (20 mL, anhydrous)

Procedure:

- Preparation: In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 2-bromoaniline (1.72 g) and pyridine (1.0 mL) in acetone (15 mL).
- Cooling: Cool the solution to 0°C using an ice-water bath. Critical: Cooling prevents exotherms that can degrade the acid chloride or cause double-bond isomerization.
- Addition: Dissolve cinnamoyl chloride (1.83 g) in acetone (5 mL). Add this solution dropwise to the reaction flask over 15 minutes. A white precipitate (pyridinium hydrochloride) may form immediately.
- Reaction: Remove the ice bath and allow the mixture to stir at Room Temperature (25°C) for 2 hours.
- Monitoring: Check TLC (Hexane/EtOAc 7:3). The starting aniline (usually lower R_f) should be consumed.
- Quench & Workup: Pour the reaction mixture into 100 mL of ice-cold water with vigorous stirring. The product will precipitate out as a solid.
- Filtration: Filter the solid using a Buchner funnel.
 - Wash 1: Cold water (2 x 20 mL).

- Wash 2: 1N HCl (20 mL) – Critical Step: This removes residual pyridine and unreacted aniline.
- Wash 3: Cold water (until pH is neutral).
- Purification: Recrystallize the crude solid from hot Ethanol (95%).
- Drying: Dry in a vacuum oven at 45°C for 6 hours.

Quality Control & Characterization

Trustworthiness in chemical synthesis requires rigorous validation. The following data supports the identity of the product.

Expected NMR Data (400 MHz, DMSO-d₆)

- ¹H NMR:
 - δ 9.80 (s, 1H): Amide N-H (Broad singlet, exchangeable).
 - δ 7.65 (d, J=15.6 Hz, 1H): Vinylic proton (β-position). The large coupling constant confirms the (E)-trans geometry.
 - δ 7.60 - 7.30 (m, 7H): Overlapping aromatic protons (Cinnamoyl ring + Aniline H-3, H-4, H-5).
 - δ 7.20 (t, 1H): Aniline H-5.
 - δ 6.90 (d, J=15.6 Hz, 1H): Vinylic proton (α-position, adjacent to carbonyl).
- ¹³C NMR:
 - δ 164.5: Amide Carbonyl (C=O).
 - δ 141.0: Vinylic C-β.
 - δ 120-135: Aromatic carbons.[\[2\]](#)
 - δ 119.5: Vinylic C-α.

Melting Point[11]

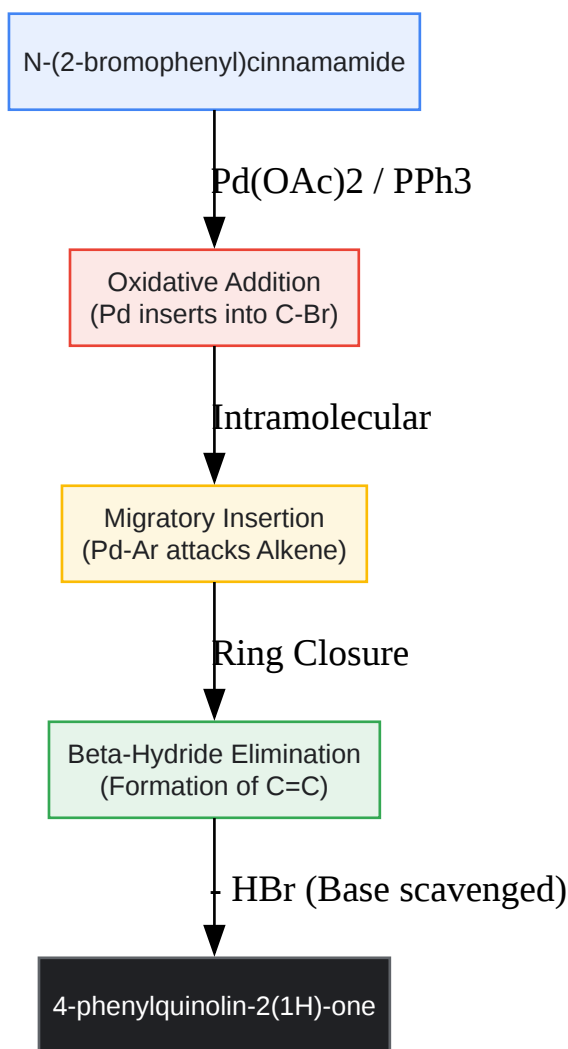
- Expected Range: 108°C – 112°C.
- Note: Impurities (specifically 2-bromoaniline) will significantly depress the melting point.

Application Case Study: Intramolecular Heck Cyclization

The primary utility of this molecule is its conversion into 4-phenylquinolin-2(1H)-one via a Pd-catalyzed intramolecular C-C bond formation.

Mechanism & Pathway

The reaction proceeds via a Pd(0)/Pd(II) catalytic cycle involving oxidative addition to the Ar-Br bond, followed by syn-insertion into the alkene and β -hydride elimination.



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Figure 2: Mechanism of the intramolecular Heck cyclization to form the quinolinone scaffold.

Application Protocol

- Reaction: Dissolve N-(2-bromophenyl)cinnamamide (1 mmol) in DMF (5 mL).
- Catalyst: Add Pd(OAc)₂ (5 mol%) and PPh₃ (10 mol%).
- Base: Add K₂CO₃ (2 equiv) or Triethylamine.
- Conditions: Heat to 100-120°C under Nitrogen atmosphere for 12-16 hours.
- Result: Formation of the fluorescent quinolinone core.

References

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Sources

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